

Technical Support Center: Quinoxaline-5-Carboxylate Solubility & Handling

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Compound of Interest

Compound Name: Methyl 2-chloroquinoxaline-5-carboxylate

CAS No.: 2092029-47-3

Cat. No.: B2979007

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Status: Active Scope: Organic Synthesis, Purification, Formulation Lead Scientist: Dr. A. Vance, Senior Application Scientist

Core Solubility Profile & Physicochemical Logic

Before troubleshooting, it is critical to understand why this compound behaves differently than standard heterocycles.

The "Peri-Effect" Mechanism: Unlike the 6-isomer, quinoxaline-5-carboxylate possesses a substituent in the peri-position relative to the N4-nitrogen of the pyrazine ring.

- In the Acid Form (COOH): An intramolecular hydrogen bond often forms between the carboxyl hydrogen and the N4 nitrogen. This locks the molecule into a rigid, planar conformation, significantly increasing crystal lattice energy and reducing solubility in non-polar solvents.
- In the Ester Form (COOMe/Et): The intramolecular H-bond is removed, but the dipole-dipole repulsion between the carbonyl oxygen and the N4 lone pair can force the ester group out of

plane, affecting

-

stacking.

Solubility Data Matrix (at 25°C)

Solvent Class	Solvent	Solubility (Ester)	Solubility (Acid)	Technical Note
Chlorinated	DCM / Chloroform	Good	Poor	Acid forms insoluble dimers; Ester dissolves well.
Protic Polar	Methanol / Ethanol	Moderate (Heating req.)	Slight	Best for recrystallization of the ester.
Aprotic Polar	DMSO / DMF	High	High	Use for stock solutions or reactions; difficult to remove.
Non-Polar	Hexanes / Heptane	Insoluble	Insoluble	Use as an anti-solvent to force precipitation.
Ethers	THF / 1,4-Dioxane	Good	Moderate	Good compromise for reactions; easier removal than DMF.

Troubleshooting Guides (Q&A Format)

Category A: Dissolution & Solvent Selection[1][2]

Q1: I am trying to dissolve methyl quinoxaline-5-carboxylate in Dichloromethane (DCM) for a reaction, but a fine suspension remains. Why?

Diagnosis: You likely have hydrolyzed acid impurity or residual inorganic salts.

- The Cause: While the ester is soluble in DCM, the parent acid (quinoxaline-5-carboxylic acid) is poorly soluble due to strong intermolecular hydrogen bonding (dimers) and zwitterionic character. Even 5% acid contamination can cause persistent cloudiness.
- The Fix:
 - Filter the suspension through a Celite pad.^[1] The ester is in the filtrate; the solid is likely the acid/salt.
 - Verification: Run a TLC of the solid. If it stays at the baseline (high polarity), it is the acid.
 - Pro-Tip: If you need the acid to dissolve, add 5-10% Methanol or a trace of TEA (Triethylamine) to disrupt the H-bonding network.

Q2: My compound is "oiling out" instead of crystallizing from hot Ethanol. How do I fix this?

Diagnosis: The solution is entering the "metastable zone" too quickly, or the melting point is depressed by impurities.

- The Cause: Quinoxaline esters often have low-to-moderate melting points. If the solvent cools faster than the crystal lattice can form, the compound separates as a supercooled liquid (oil).
- The Fix (Seeding Protocol):
 - Re-heat the mixture until clear.
 - Add a seed crystal (if available) or scratch the inner glass wall with a glass rod at the air-liquid interface.
 - Slow Cooling: Wrap the flask in aluminum foil and place it in a warm water bath, allowing the bath to cool to room temperature overnight. Do NOT put it directly into ice.

Category B: Reaction Workup & Purification^[4]

Q3: I performed a basic hydrolysis of the ester, but I cannot extract the product (Acid) into Ethyl Acetate.

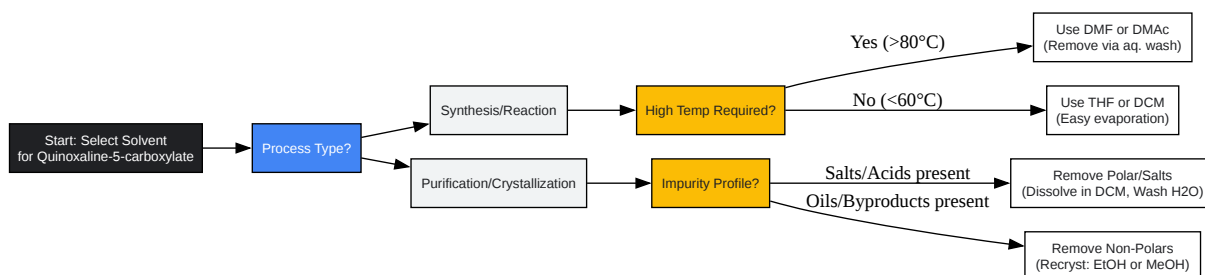
Diagnosis: Incorrect pH management during the phase transfer.

- The Logic: Quinoxaline-5-carboxylic acid is amphoteric.
 - pH > 10: It exists as the carboxylate anion (Water soluble).
 - pH < 1: The pyrazine nitrogens can protonate, forming a cationic salt (Water soluble).
 - pH ~3-4 (Isoelectric Point): This is the window of maximum non-ionic character and lowest water solubility.
- The Protocol:
 - Cool the aqueous reaction mixture to 0°C.
 - Adjust pH carefully to 3.5 - 4.0 using 1N HCl.
 - The product should precipitate. Do not extract. Filter the solid directly.
 - If extraction is mandatory: Use THF:EtOAc (1:1) as the organic phase, as pure EtOAc is often insufficient for the free acid.

Visual Workflows

Workflow 1: Solvent Selection Decision Tree

Use this logic gate to select the correct solvent system based on your specific process (Reaction vs. Purification).

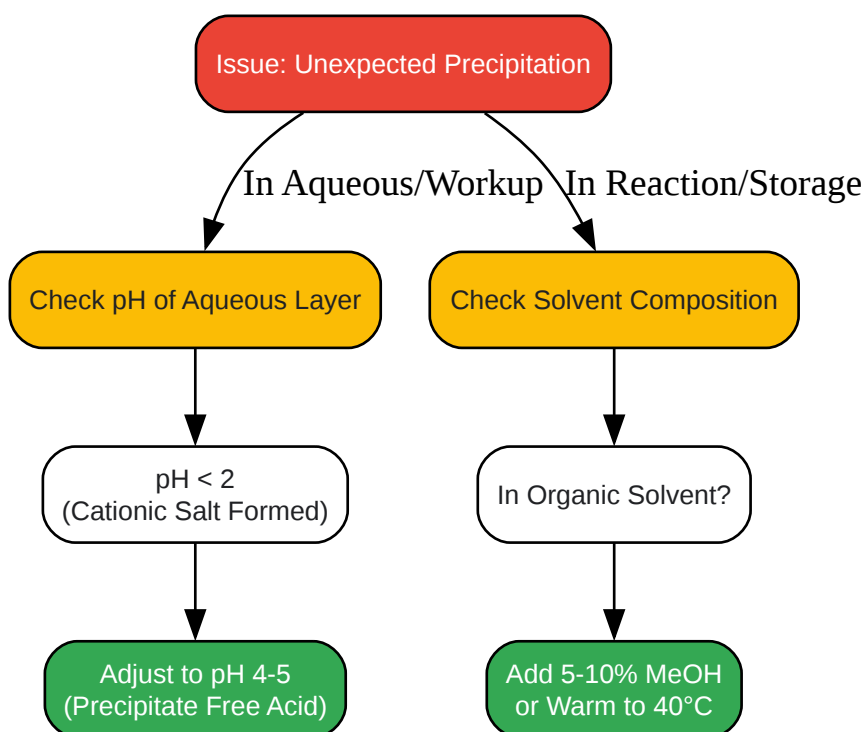


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Caption: Decision matrix for solvent selection based on thermal requirements and impurity profiles.

Workflow 2: "Crash-Out" Recovery Protocol

Follow this path if your product precipitates unexpectedly or fails to dissolve.



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Caption: Step-by-step recovery for unexpected precipitation events.

Quantitative Reference Data

Table 1: Comparative Physical Properties

Property	Quinoxaline-5-carboxylic Acid	Methyl Quinoxaline-5-carboxylate
CAS Number	6924-66-9	6924-71-6
Molecular Weight	174.16 g/mol	188.18 g/mol
Melting Point	>290°C (Dec.)	92 - 96°C
pKa (Predicted)	~3.5 (COOH), ~0.6 (N-H ⁺)	N/A
Water Solubility	Low (except at pH >10 or pH <1)	Insoluble
Preferred Purification	Acid-Base Precipitation	Recrystallization (EtOH)

References

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